

Essential Safety and Operational Guide for KMG-104

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Compound of Interest

Compound Name: KMG-104

Cat. No.: B15364599

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential information for the safe handling, operational use, and disposal of **KMG-104**, a fluorescent probe for the detection of magnesium ions (Mg^{2+}). Our goal is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

Immediate Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **KMG-104** is not readily available in public domains, general safety protocols for handling fluorescent dyes and similar chemical compounds should be strictly followed. The following guidelines are based on best practices for laboratory safety.

Personal Protective Equipment (PPE):

Equipment	Specification	Purpose
Eye Protection	Safety glasses or goggles	Protects eyes from splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Laboratory coat	Protects from spills and contamination.

Emergency First Aid:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing.
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Operational Plan: Using KMG-104 for Cellular Imaging

KMG-104 is a highly selective fluorescent probe used to measure intracellular magnesium concentration.[1] It is particularly useful for confocal laser scanning microscopy.[1]

Key Experimental Parameters:

Parameter	Value	Reference
Excitation Wavelength	~490 nm	[1]
Emission Wavelength	~510 nm	[1]
Dissociation Constant (Kd) for Mg ²⁺	3 mM	[1]

Experimental Protocol: Measuring Cytosolic Mg²⁺ in Cultured Cells

This protocol provides a general workflow for loading cultured cells with **KMG-104** and measuring changes in cytosolic Mg^{2+} .

Materials:

- **KMG-104 AM** (the membrane-permeable form of **KMG-104**)
- Dimethyl sulfoxide (DMSO)
- Pluronic F-127
- Cultured cells (e.g., PC12, HeLa, or hippocampal neurons)[1]
- Balanced salt solution (e.g., Hanks' Balanced Salt Solution, HBSS)
- Fluorescence microscope or plate reader

Procedure:

- Prepare **KMG-104 AM** Stock Solution: Dissolve **KMG-104 AM** in high-quality, anhydrous DMSO to a stock concentration of 1-5 mM.
- Prepare Loading Buffer: Dilute the **KMG-104 AM** stock solution in a suitable buffer (e.g., HBSS) to a final working concentration of 1-10 μ M. The addition of Pluronic F-127 (at a final concentration of 0.02-0.05%) can aid in the solubilization of the dye.
- Cell Loading:
 - Culture cells on a suitable imaging substrate (e.g., glass-bottom dishes or coverslips).
 - Remove the culture medium and wash the cells once with the loading buffer.
 - Add the **KMG-104 AM** loading buffer to the cells.
 - Incubate for 30-60 minutes at 37°C in a CO₂ incubator.
- Wash: Remove the loading buffer and wash the cells two to three times with a fresh, pre-warmed buffer to remove excess dye.

- De-esterification: Incubate the cells for an additional 30 minutes in a fresh buffer to allow for the complete hydrolysis of the AM ester by intracellular esterases, trapping the active **KMG-104** probe inside the cells.
- Imaging:
 - Mount the cells on a fluorescence microscope.
 - Excite the cells at ~490 nm and record the emission at ~510 nm.
 - Acquire baseline fluorescence intensity before adding any stimulants.
 - Add your experimental compound (e.g., FCCP to induce Mg^{2+} mobilization from mitochondria) and record the changes in fluorescence intensity over time.[1]

Disposal Plan

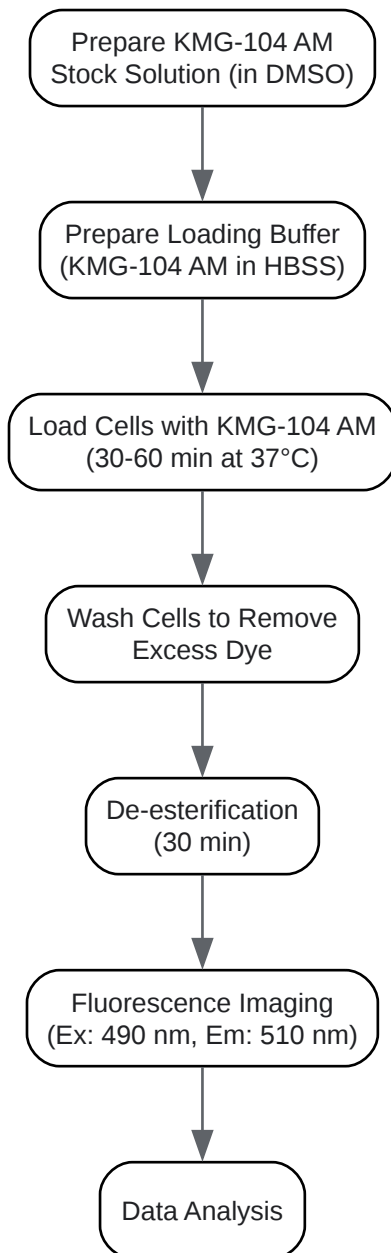
Proper disposal of **KMG-104** and associated waste is crucial to ensure laboratory safety and environmental protection.

Waste Type	Disposal Procedure
Unused KMG-104	Dispose of as chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain.
Contaminated Labware	Decontaminate glassware if possible. Dispose of contaminated disposable plastics and other materials as chemical waste.
Liquid Waste	Collect all liquid waste containing KMG-104 in a designated, labeled hazardous waste container.

Visualizations

Experimental Workflow for Cellular Mg^{2+} Imaging

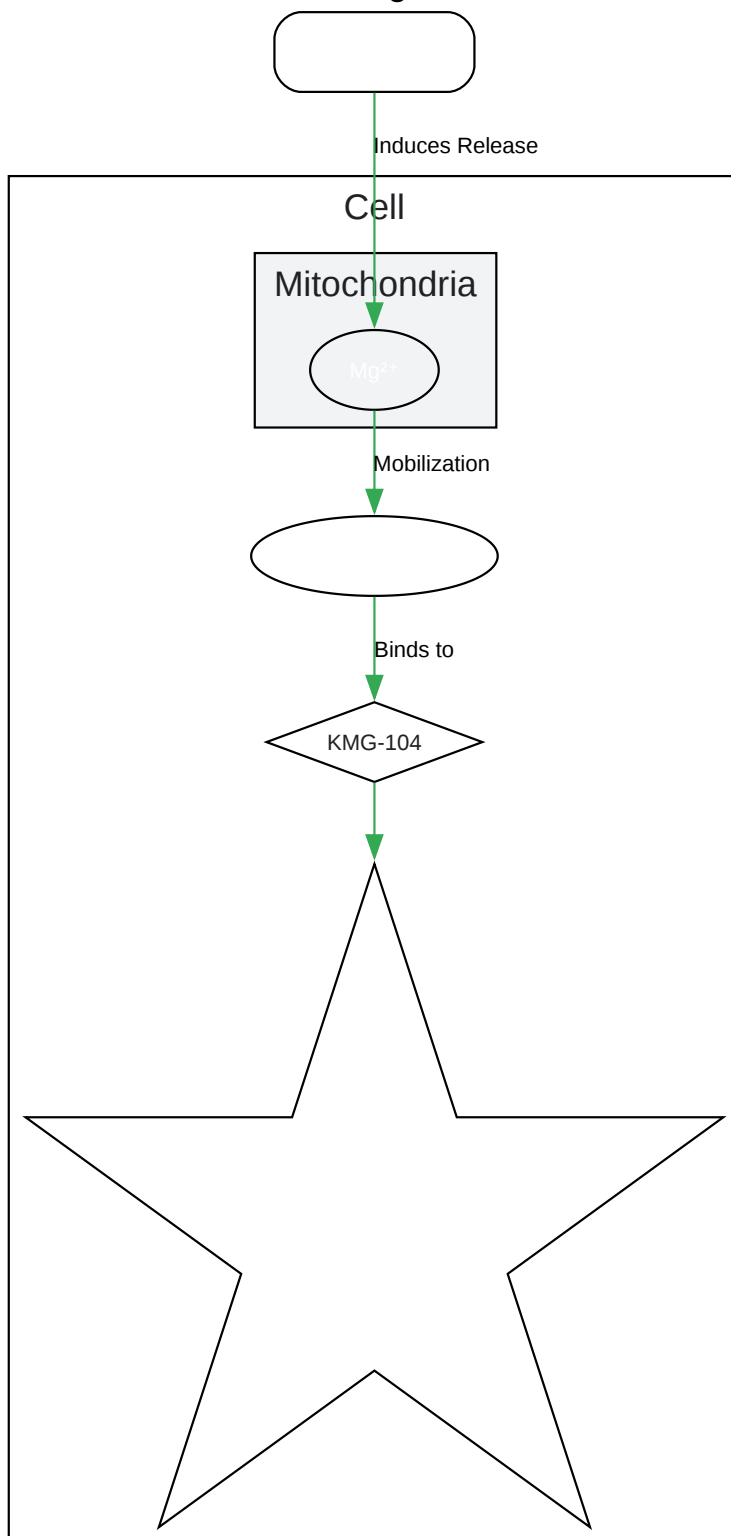
Experimental Workflow for KMG-104



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Caption: A step-by-step workflow for using **KMG-104** to measure intracellular magnesium.

Visualizing FCCP-Induced Mg²⁺ Mobilization with KMG-104

FCCP-Induced Mg^{2+} Mobilization

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Caption: Logical diagram of how **KMG-104** detects FCCP-induced magnesium release from mitochondria.

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References

- 1. Newly developed Mg²⁺-selective fluorescent probe enables visualization of Mg²⁺ dynamics in mitochondria - PubMed [pubmed.ncbi.nlm.nih.gov]
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